

Tolinapant pharmacokinetics half-life clearance

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Compound Focus: Tolinapant

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Tolinapant Pharmacokinetic Data Summary

The table below consolidates key pharmacokinetic (PK) and physicochemical information available from preclinical and early clinical studies.

Parameter	Details / Value
Drug Name	Tolinapant (ASTX660) [1]
Chemical Type	Non-peptidomimetic, small-molecule antagonist of cIAP1/2 and XIAP [2] [3]
Key Metabolic Pathway	Primarily CYP3A4-mediated metabolism [1] [4]
Oral Bioavailability	Preclinical (at 5 mg/kg): 12-34% (range in rodents and non-human primates) [1]
Dose Relationship	Preclinical (NHP): Exhibits non-linear pharmacokinetics in the oral dose range of 5-75 mg/kg [1]
Clinical Dosing Schedule	Commonly 7 days on/7 days off in 28-day cycles (e.g., Days 1-7 and 15-21) [5]
Noted PK Limitation	Low oral exposure in NHPs due to high CYP3A expression; mitigated in Tolinapant via structural optimization [1]

Detailed Experimental Protocols

For researchers looking to replicate or understand the foundational studies, here are the methodologies used in key preclinical experiments.

In Vitro Cell Viability and Apoptosis Assay [2]

- **Objective:** To evaluate **Tolinapant**'s direct cytotoxic effects and induction of cell death in T-cell lymphoma (TCL) models.
- **Cell Lines:** Mouse (BW5147) and human (HH) T-cell lymphoma lines.
- **Procedure:**
 - Cells were treated with a dose range of **Tolinapant**.
 - Viability was assessed both in the absence and presence of exogenous TNF- α .
 - Apoptosis was confirmed via Western blotting for apoptotic markers (e.g., cleaved caspases) and by flow cytometry (e.g., Annexin V/PI staining) after 48 hours of treatment.
- **Key Findings:** Sensitivity to **Tolinapant** varied among cell lines and was enhanced by TNF- α co-treatment, indicating a role for the extrinsic apoptotic pathway.

In Vivo Syngeneic Model of T-Cell Lymphoma [2]

- **Objective:** To investigate the antitumor efficacy and immune-mediated mechanisms of **Tolinapant** in an immunocompetent host.
- **Animal Model:** CB17 SCID and immunocompetent AKR/J or BALB/c mice with subcutaneous BW5147 tumors.
- **Dosing Regimen:** Oral administration of a well-tolerated dose of **Tolinapant** daily.
- **Endpoint Analysis:**
 - **Tumor Volume:** Measured regularly until regression.
 - **Pharmacodynamics (PD):** A single oral dose was given to a separate cohort; tumors were extracted at various time points for Western blot analysis of cIAP1 degradation and apoptosis markers.
- **Key Findings:** **Tolinapant** induced complete tumor regressions that were durable after treatment cessation, an effect that required an intact immune system.

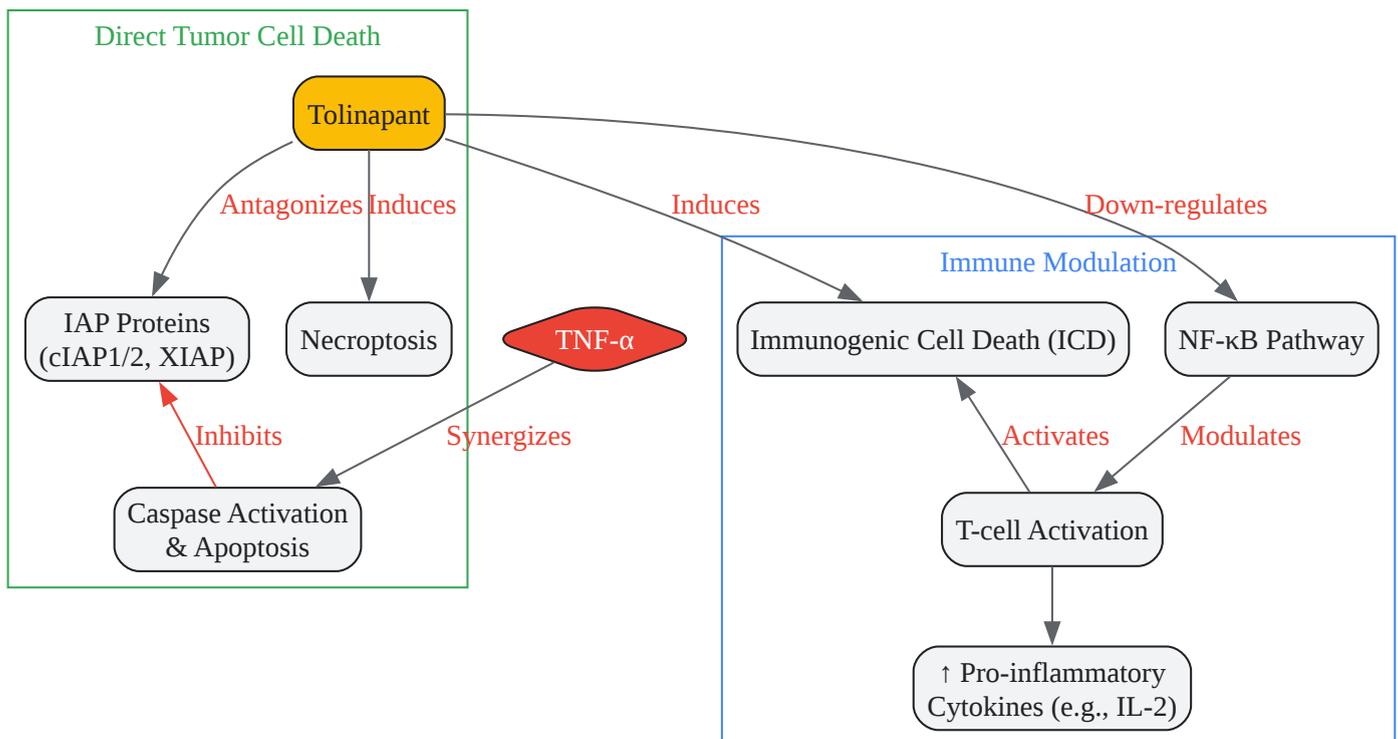
Human T-Cell Costimulation Assay [2]

- **Objective:** To assess the immunomodulatory effect of **Tolinapant** on human T-cells.

- **Cell Source:** Peripheral blood mononuclear cells (PBMCs) from healthy human donors.
- **Stimulation & Treatment:** PBMCs were stimulated with superantigen Staphylococcal Enterotoxin B (SEB) in the presence of a dose range of **Tolinapant**.
- **Readouts:** Secreted interleukin-2 (IL-2) was measured in the culture supernatant. For isolated CD8+ T-cells, IL-2 and IL-10 expression were assessed.
- **Key Findings:** **Tolinapant** treatment increased production of the pro-inflammatory cytokine IL-2 in a dose-dependent manner, indicating a T-cell costimulatory effect.

Mechanism of Action and Signaling Pathway

Tolinapant exerts its antitumor effect through a dual mechanism: direct induction of cancer cell death and modulation of the immune system. The following diagram illustrates the core signaling pathways involved.



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This diagram shows **Tolinapant**'s dual mechanism: it directly inhibits IAPs to promote cancer cell death via apoptosis and necroptosis, while also modulating immune responses through NF- κ B downregulation and induction of immunogenic cell death.

Ongoing Clinical Trials and Future Directions

Tolinapant is under investigation in several clinical trials, which will yield more comprehensive human pharmacokinetic data:

- **Combination with Chemoradiotherapy:** A Phase 1b trial (CRAIN) is testing **Tolinapant** combined with cisplatin and radiotherapy in cervical cancer, exploring doses from 60mg to 180mg [3] [6].
- **Combination with Immunotherapy:** The ASTEROID trial (Phase 1) is evaluating **Tolinapant** with pembrolizumab (anti-PD-1) in advanced solid tumors [7].
- **Combination in Lymphoma:** A Phase 1-2 study is assessing **Tolinapant** with oral decitabine/cedazuridine in relapsed/refractory Peripheral T-Cell Lymphoma (PTCL) [4] [8].

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